

CAY10499: A Technical Guide to its Discovery, Mechanism, and Preclinical Development

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Compound of Interest

Compound Name: CAY10499

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Abstract

CAY10499 has emerged as a significant tool for researchers studying lipid metabolism and its role in various disease states. Initially identified as a potent inhibitor of monoacylglycerol lipase (MGL), further characterization has revealed its activity as a non-selective lipase inhibitor, targeting multiple enzymes within the endocannabinoid system and beyond. This technical guide provides a comprehensive overview of the discovery, development, and preclinical evaluation of **CAY10499**. It includes detailed experimental protocols for key assays, a summary of its inhibitory activity, and a discussion of its mechanism of action, supported by signaling pathway diagrams. This document is intended to serve as a valuable resource for researchers utilizing **CAY10499** in their studies.

Discovery and Initial Characterization

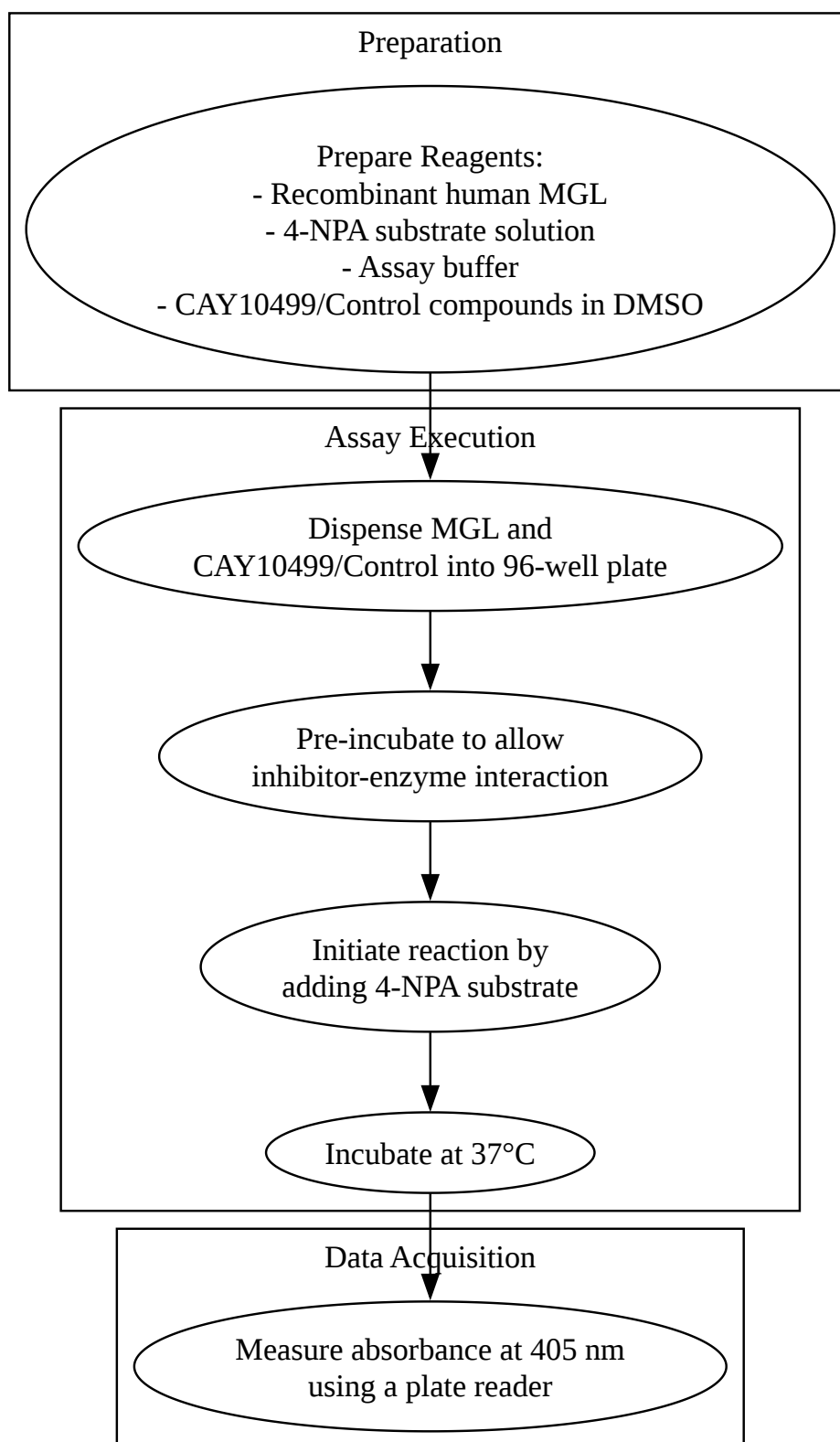
CAY10499 was identified as a novel inhibitor of monoacylglycerol lipase (MGL) through a small-scale screening of compounds with known interactions with endocannabinoid-hydrolyzing enzymes.^[1] The screening utilized a 96-well format assay with the non-radiolabeled substrate

4-nitrophenylacetate (4-NPA) to measure MGL activity.^[1] This initial discovery highlighted **CAY10499** as a submicromolar inhibitor of MGL.^[1]

Screening Protocol: MGL Inhibition Assay

The discovery of **CAY10499** was facilitated by a colorimetric assay measuring the hydrolysis of 4-NPA by recombinant human MGL.

- Principle: MGL hydrolyzes 4-NPA to produce 4-nitrophenol, a yellow-colored product that can be quantified by measuring absorbance at 405 nm.



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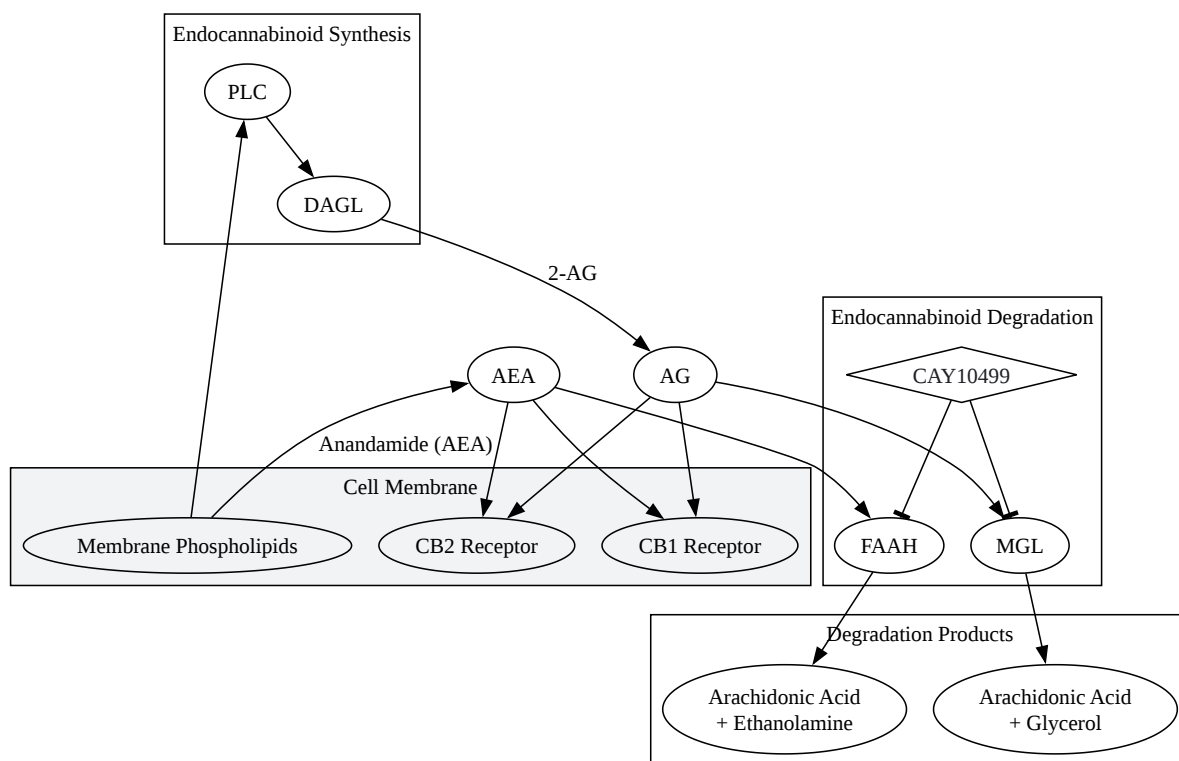
Fig 1. Experimental workflow for the MGL inhibition screening assay.

Mechanism of Action and Inhibitory Profile

CAY10499 is a non-selective lipase inhibitor.[2][3] While initially identified as an MGL inhibitor, it also potently inhibits hormone-sensitive lipase (HSL) and fatty acid amide hydrolase (FAAH).[2][3] Further studies have shown its inhibitory activity against a range of other lipases, including adipose triglyceride lipase (ATGL), diacylglycerol lipase alpha (DAGL α), α/β -hydrolase domain 6 (ABHD6), and carboxylesterase 1 (CES1).[2] The inhibition of MGL by **CAY10499** is suggested to be irreversible. The active moiety responsible for its inhibitory activity is likely the 5-methoxy-1,3,4-oxadiazol-2(3H)-one group.

Signaling Pathway Context

CAY10499's primary targets, MGL and FAAH, are key enzymes in the endocannabinoid signaling pathway. MGL is the principal enzyme responsible for the degradation of the endocannabinoid 2-arachidonoylglycerol (2-AG), while FAAH primarily hydrolyzes anandamide (AEA). By inhibiting these enzymes, **CAY10499** can elevate the levels of these endocannabinoids, leading to downstream effects on cannabinoid receptors (CB1 and CB2).



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Fig 2. CAY10499's role in the endocannabinoid signaling pathway.

Quantitative Inhibitory Data

The inhibitory activity of **CAY10499** against various lipases and cancer cell lines has been quantified and is summarized in the tables below.

Enzyme Target	IC ₅₀ (nM)	Source Organism
Monoacylglycerol Lipase (MGL)	144	Human, recombinant
Hormone-Sensitive Lipase (HSL)	90	Human, recombinant
Fatty Acid Amide Hydrolase (FAAH)	14	Human, recombinant

Table 1: Inhibitory Activity of **CAY10499** against Key Lipases.[\[2\]](#)[\[3\]](#)

Cancer Cell Line	IC ₅₀ (μM)	Cancer Type
MCF-7	4.2	Breast
MDA-MB-231	46	Breast
COV318	106.7	Ovarian
OVCAR-3	79.8	Ovarian

Table 2: In vitro Antiproliferative Activity of **CAY10499**.[\[2\]](#)

Experimental Protocols

This section provides detailed methodologies for key in vitro and in vivo experiments involving **CAY10499**.

In Vitro Enzyme Inhibition Assays

- Reagents: Recombinant human MGL, 4-nitrophenylacetate (4-NPA), Assay Buffer (e.g., 100 mM Tris-HCl, pH 7.4, 0.1% fatty acid-free BSA), **CAY10499**, DMSO.
- Procedure:
 - Prepare serial dilutions of **CAY10499** in DMSO.

- In a 96-well plate, add assay buffer, recombinant human MGL, and the **CAY10499** dilution (or DMSO for control).
- Pre-incubate the plate at 37°C for 15 minutes.
- Initiate the reaction by adding 4-NPA solution.
- Immediately measure the absorbance at 405 nm at regular intervals to determine the rate of 4-nitrophenol production.
- Calculate the percent inhibition for each **CAY10499** concentration and determine the IC₅₀ value.
- Reagents: Recombinant human HSL, a suitable substrate (e.g., 1-S-arachidonoylthioglycerol), ThioGlo-1, Assay Buffer (e.g., potassium phosphate buffer, pH 7.0), **CAY10499**, DMSO.
- Procedure:
 - Prepare serial dilutions of **CAY10499** in DMSO.
 - In a 96-well opaque plate, add assay buffer, recombinant human HSL, and the **CAY10499** dilution (or DMSO for control).
 - Pre-incubate the plate at room temperature.
 - Initiate the reaction by adding the substrate and ThioGlo-1 mixture.
 - Measure the fluorescence (Excitation: ~380-390 nm, Emission: ~510-520 nm) over time.
 - Calculate the percent inhibition and determine the IC₅₀ value.[\[4\]](#)
- Reagents: Recombinant human FAAH, FAAH substrate (e.g., AMC-arachidonoyl amide), Assay Buffer (e.g., 125 mM Tris-HCl, pH 9.0, 1 mM EDTA), **CAY10499**, DMSO.[\[4\]](#)[\[5\]](#)
- Procedure:
 - Prepare serial dilutions of **CAY10499** in DMSO.

- In a 96-well black plate, add assay buffer, recombinant human FAAH, and the **CAY10499** dilution (or DMSO for control).[\[5\]](#)
- Pre-incubate the plate at 37°C for 5-30 minutes.[\[4\]](#)[\[5\]](#)
- Initiate the reaction by adding the FAAH substrate.
- Incubate at 37°C for 30 minutes.[\[5\]](#)
- Measure the fluorescence (Excitation: 340-360 nm, Emission: 450-465 nm).[\[5\]](#)
- Calculate the percent inhibition and determine the IC₅₀ value.

Cell Growth Inhibition Assay

- Cell Lines: MCF-7, MDA-MB-231, COV318, OVCAR-3.
- Reagents: Complete cell culture medium, **CAY10499**, DMSO, Cell proliferation reagent (e.g., MTT, AlamarBlue).
- Procedure:
 - Seed cells in a 96-well plate and allow them to adhere overnight.
 - Treat cells with serial dilutions of **CAY10499** (and a vehicle control) for a specified duration (e.g., 48 or 72 hours).
 - Add the cell proliferation reagent to each well and incubate according to the manufacturer's instructions.
 - Measure the absorbance or fluorescence to determine cell viability.
 - Calculate the percent inhibition of cell growth and determine the IC₅₀ value.

In Vivo Assessment of Lipase Activity in Rats

- Animal Model: Rats fed a high-fructose (FRUC) or AIN-93M diet to induce increased cytosolic lipase activity.[\[2\]](#)

- Procedure:
 - Administer **CAY10499** or vehicle to the rats.
 - At the end of the treatment period, euthanize the animals and collect liver and adipose tissues.
 - Prepare cytosolic extracts from the tissues.
 - Measure the total lipase activity in the cytosolic extracts using a suitable lipase assay kit, which typically involves the hydrolysis of a triglyceride substrate and subsequent colorimetric or fluorometric detection of glycerol or fatty acid release.[6][7][8]
 - Compare the lipase activity between the **CAY10499**-treated and vehicle-treated groups.

Synthesis

The chemical name for **CAY10499** is [4-(5-methoxy-2-oxo-1,3,4-oxadiazol-3(2H)-yl)-2-methylphenyl]-carbamic acid, phenylmethyl ester.[3] The synthesis of **CAY10499** involves the formation of the 1,3,4-oxadiazol-2-one ring system and subsequent carbamate linkage. While a detailed, step-by-step synthesis protocol for **CAY10499** is not readily available in the public domain, the synthesis of similar 1,3,4-oxadiazole derivatives typically involves the cyclization of a hydrazide precursor with a carbonylating agent.

Conclusion

CAY10499 is a valuable research tool characterized as a non-selective, irreversible inhibitor of several lipases, with potent activity against MGL, HSL, and FAAH. Its ability to modulate the endocannabinoid system and inhibit cancer cell proliferation in vitro has prompted its use in a variety of preclinical studies. The detailed protocols and compiled data in this guide are intended to facilitate further research into the therapeutic potential and biological functions of the enzymes targeted by **CAY10499**. Researchers should consider its non-selective nature when interpreting experimental results.

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